Application Note: Antho-RIamide II in Neuromuscular Physiology

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Compound of Interest

Compound Name:	*Tyrosyl-arginyl-isoleucinamide*
CAS No.:	*139026-55-4*
Cat. No.:	*B1666045*

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1. Molecule Profile & Biological Context

- Compound: Antho-RIamide II[1][2][3][4][5][6]
- Sequence: H-Tyr-Arg-Ile-NH_2 (YRI-NH_2)[3]
- Origin: Isolated from the sea anemone Anthopleura elegantissima.[3][7]
- Relationship to Antho-RIamide I: Antho-RIamide II is the des-phenyllactyl fragment of the parent neuropeptide Antho-RIamide I (L-3-phenyllactyl-Tyr-Arg-Ile-NH_2).[7]
- Physiological Role:
  - Antho-RIamide I is a potent inhibitor of spontaneous muscle contractions in sea anemones.[8]
  - Antho-RIamide II is historically characterized as significantly less active or inactive in standard assays.

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- Experimental Utility: Antho-RIamide II is critical in Structure-Activity Relationship (SAR) studies to demonstrate the necessity of the N-terminal L-3-phenyllactyl blocking group for receptor binding and protection against aminopeptidase degradation. It serves as a vital specificity control (negative control) or a metabolite marker in stability assays.

2. Mechanism of Action (Hypothetical & Observed) The Antho-RIamide family acts via specific G-protein coupled receptors (GPCRs) on sea anemone myocytes or motor neurons.

- Pathway: Binding likely triggers downstream signaling (e.g., cAMP modulation or K^+ channel opening) that results in hyperpolarization and cessation of spontaneous rhythmic contractions.

- The "II" Variant: The lack of the N-terminal phenyllactyl group in Antho-RIamide II exposes the N-terminus to rapid degradation and reduces lipophilicity/receptor affinity, resulting in a loss of inhibitory potency.

Part 1: Materials & Reagents

Biological Preparation

- Model Organism:Anthopleura elegantissima (Aggregating Anemone) or Calliactis parasitica.

- Target Tissue:

  - Longitudinal Retractor Muscle (LRM): High density of peptide receptors; generates robust spontaneous contractions.

  - Tentacle Preparations: Useful for finer sensitivity assays.

  - Circular Muscle Rings: Cut from the body column.

Physiological Solutions

Artificial Sea Water (ASW) - Standard Perfusion Medium

- Composition (mM):

  - NaCl: 454

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- KCl: 10
- $CaCl_2$: 10
- $MgCl_2$: 50
- HEPES or Tris-HCl: 10 (pH adjusted to 7.8 - 8.0)

- Note: Ensure osmolality matches the holding tank water (~950-1000 mOsm/kg).

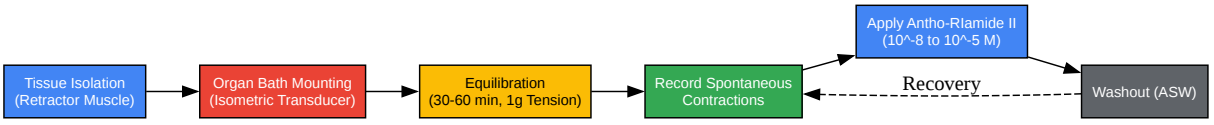
Peptide Reconstitution

- Stock Solution: Dissolve lyophilized Antho-RIamide II (Tyr-Arg-Ile-NH_2) in sterile distilled water or 10% DMSO to a concentration of 1 mM.
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
- Working Dilutions: Prepare fresh in ASW immediately before use.

Part 2: Experimental Protocol

Workflow Overview

The assay measures the inhibition of spontaneous contractions. Unlike contractile agonists (e.g., Antho-RFamide), Antho-RIamide I/II are tested against an active, rhythmically contracting baseline.



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Caption: Step-by-step workflow for the isometric muscle inhibition assay.

Step-by-Step Methodology

1. Tissue Isolation

- Anesthetize the anemone (optional) in 1:1 $MgCl_2$/ASW if retraction is too strong, though fresh dissection is preferred for viability.
- Dissect the Longitudinal Retractor Muscles (LRM) from the mesenteries.
- Cut strips approximately 10–15 mm in length and 2 mm in width.
- Critical: Handle tissue gently to avoid damaging the nerve net, which drives spontaneous rhythmicity.

2. Organ Bath Setup

- Mount the muscle strip vertically in a 5–10 mL organ bath chamber.
- Attach one end to a fixed hook and the other to an isometric force transducer using surgical silk (5-0 or 6-0).
- Apply a resting tension of 0.5 – 1.0 g.
- Perfuse with ASW at room temperature (18–22°C) with constant aeration.

3. Equilibration & Baseline

- Allow the tissue to equilibrate for 45–60 minutes.
- During this phase, the muscle should develop a stable baseline of spontaneous, rhythmic contractions (phasic contractions).
- Quality Control: If no spontaneous activity is observed after 60 mins, discard the preparation.

4. Peptide Application (Dose-Response)

- Control (Vehicle): Add an equivalent volume of solvent (e.g., water/DMSO) to ensure no artifactual relaxation occurs.
- Testing Antho-RIamide II:
  - Apply the peptide cumulatively or as single bolus doses.

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- Concentration Range: Start at 10^{-8} M and increase to 10^{-5} M.
- Note: Antho-RIamide I (Positive Control) typically inhibits at ~10^{-7} M. Antho-RIamide II is expected to show little to no effect at these concentrations.

- Incubation: Leave peptide in the bath for 5–10 minutes or until a plateau in response is observed.

5. Data Recording

- Record the frequency (contractions/min) and amplitude (grams of force) of contractions.
- Washout: Perfuse with fresh ASW for 10–15 minutes to restore baseline activity before the next dose.

Part 3: Data Analysis & Interpretation

Quantitative Metrics

Calculate the Percent Inhibition for both frequency and amplitude:

Expected Results Table

Variable	Antho-RIamide I (Active)	Antho-RIamide II (Test)	Interpretation
Amplitude	Significant decrease (>50%)	Minimal / No change	"II" lacks receptor efficacy.
Frequency	Significant decrease / Cessation	Minimal / No change	"II" cannot modulate pacemaker.
Washout	Rapid recovery	N/A	Reversible binding.

Comparative Logic: Why "II" is Inactive

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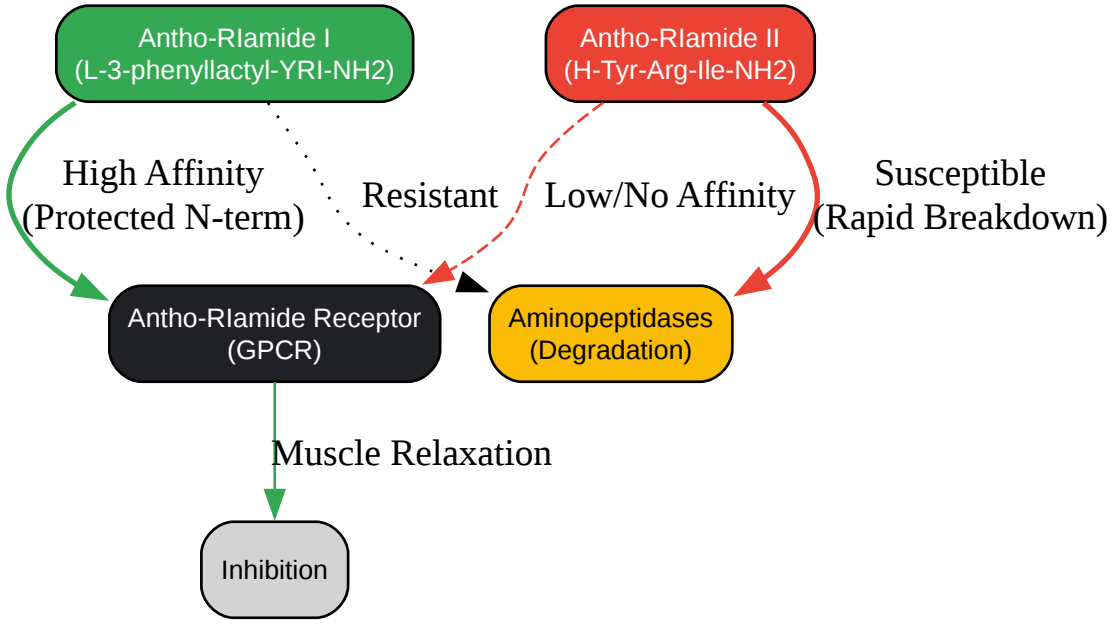

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Caption: Structural basis for the differential activity between Antho-RIamide I and II.

Part 4: Troubleshooting

Issue	Possible Cause	Solution
No Spontaneous Contractions	Tissue damage during dissection.	Use sharper instruments; avoid stretching the muscle ring excessively during mounting.
Seasonal dormancy.	Check animal health; some species are less active in winter.	
Peptide II shows activity	Contamination with Peptide I.	Verify purity via HPLC/Mass Spec. Ensure no cross-contamination in pipettes.
High Concentration Artifact.	Non-specific effects at >10^{-4} M. Test pH of the bath solution.	
Drifting Baseline	Temperature fluctuations.	Maintain strict temperature control (±0.5°C).

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